

Derivatization of VLCFAs for GC-MS analysis

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (2E,23Z,26Z,29Z,32Z,35Z)-
octatriacontahexaenoyl-CoA

Cat. No.: B15599801

[Get Quote](#)

Anwendungs- und Protokollleitfaden Thema: Derivatisierung von überlangkettigen Fettsäuren (VLCFAs) für die GC-MS-Analyse

Zielgruppe: Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Zusammenfassung für die Geschäftsleitung

Die quantitative Analyse von überlangkettigen Fettsäuren (Very Long-Chain Fatty Acids, VLCFAs) ist für die Diagnostik bestimmter Stoffwechselkrankheiten wie der X-chromosomalen Adrenoleukodystrophie (X-ALD) und für die Lipidomik-Forschung von entscheidender Bedeutung.[1] Die Gaschromatographie-Massenspektrometrie (GC-MS) ist aufgrund ihrer hohen Auflösung und Empfindlichkeit eine bewährte Methode für diese Analyse.[2][3] VLCFAs sind jedoch von Natur aus nicht flüchtig und erfordern eine chemische Derivatisierung, um ihre Flüchtigkeit und thermische Stabilität für die GC-Analyse zu erhöhen.[4][5] Dieser Leitfaden bietet einen detaillierten Überblick über die gängigsten Derivatisierungsstrategien, erläutert die zugrunde liegenden chemischen Prinzipien und liefert validierte, schrittweise Protokolle für die robuste und reproduzierbare Quantifizierung von VLCFAs in biologischen Proben.

Einleitung: Die Herausforderung der VLCFA-Analyse

VLCFAs sind Fettsäuren mit 22 oder mehr Kohlenstoffatomen. Ihre langen Kohlenwasserstoffketten und die polare Carboxylgruppe führen zu sehr hohen Siedepunkten und einer geringen thermischen Stabilität, was eine direkte Analyse mittels GC unmöglich macht.[5] Die Derivatisierung begegnet diesem Problem, indem die polare Carboxylgruppe in eine weniger polare und flüchtigere funktionelle Gruppe umgewandelt wird.[6][7]

Die wichtigsten Ziele der Derivatisierung sind:

- Erhöhung der Flüchtigkeit: Durch die Maskierung der polaren Carboxylgruppe wird der Siedepunkt des Analyten gesenkt.[5]
- Verbesserung der thermischen Stabilität: Die Derivate sind weniger anfällig für den Abbau bei den hohen Temperaturen des GC-Injektors und der Säule.
- Verbesserung der chromatographischen Eigenschaften: Die resultierenden Derivate zeigen typischerweise eine bessere Peakform und eine geringere Säulenadsorption, was zu einer verbesserten Auflösung und Empfindlichkeit führt.[8]
- Erzeugung charakteristischer Massenspektren: Die Derivate erzeugen im Massenspektrometer oft spezifische und reproduzierbare Fragmentierungsmuster, die eine eindeutige Identifizierung und Quantifizierung ermöglichen.

Die Wahl der Derivatisierungsmethode hängt von der Art der Probe, den vorhandenen Lipiden (freie Fettsäuren, Triglyceride, Phospholipide) und den spezifischen Anforderungen der Analyse ab.

Strategien zur Derivatisierung: Ein chemischer Überblick

Die gebräuchlichsten Methoden zur Derivatisierung von VLCFAs für die GC-MS-Analyse sind die Veresterung zu Fettsäuremethylestern (FAMES) und die Silylierung.

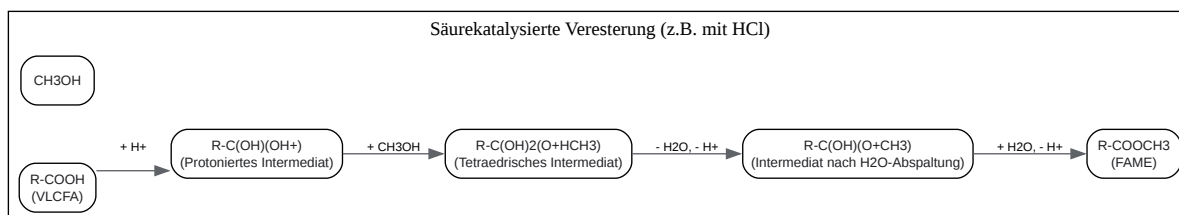
Fettsäuremethylester (FAME)-Synthese

Die Umwandlung von Fettsäuren in ihre entsprechenden Methylester ist die am weitesten verbreitete Methode. Dies kann durch säure- oder basenkatalysierte Transveresterung (für gebundene Fettsäuren in Lipiden) und Veresterung (für freie Fettsäuren) erreicht werden.

Säurekatalysatoren wie Bortrifluorid-Methanol ($\text{BF}_3\text{-MeOH}$) oder methanolische Salzsäure (HCl) sind in der Lage, Fettsäuren sowohl aus freien Fettsäuren als auch aus komplexen Lipiden wie Triglyceriden und Phospholipiden in einem einzigen Schritt in FAMES umzuwandeln.[4][8][9]

- Bortrifluorid-Methanol ($\text{BF}_3\text{-MeOH}$): Dies ist ein weit verbreitetes und effektives Reagenz.[4][8][10] Die Reaktion wird typischerweise durch Erhitzen der Lipidprobe mit einer 10-14%igen Lösung von BF_3 in Methanol durchgeführt. BF_3 ist jedoch hochgiftig und feuchtigkeitsempfindlich.[10]
- Methanolische Salzsäure (HCl): Eine Alternative zu BF_3 ist die Verwendung von HCl in Methanol.[9] Dieses Reagenz ist milder und kann über Nacht bei niedrigeren Temperaturen oder für kürzere Zeit bei höheren Temperaturen inkubiert werden, um eine vollständige Derivatisierung zu erreichen.[9]

Mechanismus der säurekatalysierten Veresterung Der Mechanismus beinhaltet die Protonierung des Carbonylsauerstoffs der Carbonsäure, was die nukleophile Addition von Methanol erleichtert und nach dem Verlust von Wasser zum Methylester führt.



[Click to download full resolution via product page](#)

Abbildung 1: Vereinfachter Mechanismus der säurekatalysierten Veresterung von VLCFAs.

- Trimethylsilyldiazomethan (TMS-Diazomethan): Dieses Reagenz ist eine sicherere Alternative zu Diazomethan und reagiert schnell mit Carbonsäuren bei Raumtemperatur.[11] Es ist jedoch teurer und derivatisiert selektiv nur freie Fettsäuren.[11]
- (Trimethyl)sulfoniumhydroxid (TMSH): TMSH ermöglicht eine schnelle "On-Column"-Derivatisierung im heißen GC-Injektor.[12] Das Reagenz wird einfach zur Probe gegeben und injiziert, was die Probenvorbereitung erheblich vereinfacht.[12]

Silylierung

Die Silylierung ist eine weitere effektive Derivatisierungsmethode, bei der ein aktives Wasserstoffatom in der Carboxylgruppe durch eine Trimethylsilylgruppe (TMS) ersetzt wird.^[5]^[6]

- Reagenzien: Gängige Silylierungsreagenzien sind N,O-Bis(trimethylsilyl)trifluoracetamid (BSTFA) und N-Methyl-N-(trimethylsilyl)trifluoracetamid (MSTFA).^[5]^[6]^[13] Oft wird ein Katalysator wie Trimethylchlorsilan (TMCS) zugesetzt.
- Vorteile: Silylierungsreaktionen sind oft schnell und quantitativ. Die resultierenden TMS-Ester sind sehr flüchtig und eignen sich gut für die GC-Analyse.^[5]
- Nachteile: Silylierungsreagenzien und die resultierenden Derivate sind extrem feuchtigkeitsempfindlich, was eine wasserfreie Arbeitsweise erfordert.

Detaillierte Protokolle

Die folgenden Protokolle beschreiben die Derivatisierung von VLCFAs aus Plasma- oder Gewebeextrakten. Es wird davon ausgegangen, dass die Lipide bereits aus der biologischen Matrix extrahiert wurden (z. B. durch Folch- oder Bligh-Dyer-Extraktion).

Protokoll 1: FAME-Präparation mit methanolischer HCl

Dieses Protokoll ist robust und eignet sich für die gleichzeitige Derivatisierung von Fettsäuren aus verschiedenen Lipidklassen.^[9]

Materialien:

- Getrockneter Lipidextrakt
- Toluol
- Methanol
- Konzentrierte Salzsäure (HCl, 37%)
- Hexan (GC-Qualität)

- Wasserfreies Natriumsulfat
- Heizblock oder Wasserbad
- Glasreaktionsgefäße mit Schraubverschluss und PTFE-Dichtung

Vorgehensweise:

- Reagenzherstellung (8% HCl in 85% Methanol): Vorsichtig 9,7 ml konzentrierte HCl zu 41,5 ml Methanol geben. Dies ergibt eine 8%ige (w/v) HCl-Lösung in wässrigem Methanol (85:15, v/v). Sicherheitshinweis: Immer Säure zu Alkohol/Wasser geben, niemals umgekehrt. Unter einem Abzug arbeiten und geeignete Schutzausrüstung tragen.
- Reaktionsansatz: Zum getrockneten Lipidextrakt in einem Reaktionsgefäß nacheinander 0,2 ml Toluol, 1,5 ml Methanol und 0,3 ml der 8%igen HCl-Lösung geben.[9] Die Endkonzentration von HCl in der Reaktionsmischung beträgt etwa 1,2% (w/v).[9]
- Inkubation: Die Gefäße fest verschließen und entweder für 1,5 Stunden bei 100°C erhitzen oder über Nacht (ca. 16 Stunden) bei 45°C inkubieren.[9] Die höhere Temperatur führt zu einer schnelleren Reaktion.
- Extraktion der FAMES: Die Reaktion durch Abkühlen auf Raumtemperatur stoppen. 1 ml Wasser und 2 ml Hexan zugeben. Kräftig für 30 Sekunden vortexen.
- Phasentrennung: Die Mischung für 5 Minuten bei 1000 x g zentrifugieren, um die Phasentrennung zu beschleunigen.
- Sammlung der organischen Phase: Die obere Hexanphase, die die FAMES enthält, vorsichtig in ein sauberes Röhrchen überführen.
- Trocknung: Eine kleine Spatelspitze wasserfreies Natriumsulfat zugeben, um restliches Wasser zu entfernen.
- Analyse: Die Hexanphase in ein GC-Vial überführen und mittels GC-MS analysieren.

Abbildung 2: Workflow für die FAME-Synthese mit methanolischer HCl.

Protokoll 2: Schnelle FAME-Präparation mit BF₃-Methanol

Dieses Protokoll ist schneller, erfordert aber den Umgang mit dem hochreaktiven BF₃-Reagenz.^{[4][8][14]}

Materialien:

- Getrockneter Lipidextrakt
- BF₃-Methanol-Lösung (14% w/v)
- Hexan (GC-Qualität)
- Gesättigte NaCl-Lösung
- Heizblock
- Glasreaktionsgefäße mit Schraubverschluss und PTFE-Dichtung

Vorgehensweise:

- Reaktionsansatz: Zum getrockneten Lipidextrakt 1 ml der 14%igen BF₃-Methanol-Lösung geben. Sicherheitshinweis: BF₃-Methanol ist giftig und korrosiv. Nur unter einem Abzug arbeiten.
- Inkubation: Die Gefäße fest verschließen und für 10-15 Minuten bei 100°C erhitzen.
- Reaktionsstopp und Extraktion: Die Reaktion durch Abkühlen auf Raumtemperatur stoppen. 1 ml gesättigte NaCl-Lösung und 2 ml Hexan zugeben. Kräftig für 30 Sekunden vortexen.
- Phasentrennung und Sammlung: Wie in Protokoll 1, Schritte 5 und 6, vorgehen.
- Analyse: Die Hexanphase direkt in ein GC-Vial überführen und analysieren. Ein Trocknungsschritt ist oft nicht notwendig, kann aber die Lebensdauer der GC-Säule verlängern.

Daten und Vergleich

Die Wahl der Methode kann die Ergebnisse beeinflussen. Es ist entscheidend, eine Methode für eine gesamte Studie beizubehalten, um die Konsistenz der Daten zu gewährleisten.

Parameter	Methanolische HCl-Methode	BF ₃ -Methanol-Methode	Silylierung (z.B. MSTFA)
Reaktionszeit	Länger (1.5 - 16 h)[9]	Kurz (10 - 15 min)	Sehr kurz (15 - 30 min)
Reagenzien-Toxizität	Moderat (HCl)	Hoch (BF ₃)[10]	Moderat
Vielseitigkeit	Hoch (freie und gebundene Fettsäuren)[9]	Hoch (freie und gebundene Fettsäuren)[4][8]	Hauptsächlich für aktive Wasserstoffe (OH, COOH, NH, SH) [5]
Feuchtigkeitsempfindlichkeit	Gering	Moderat	Sehr hoch
Kosten	Gering	Moderat	Hoch
Artefaktbildung	Gering bei optimierten Bedingungen	Potenzial für Artefakte bei ungesättigten Fettsäuren	Gering, aber Nebenprodukte des Reagenzes können stören

Fehlerbehebung und bewährte Praktiken

- Unvollständige Derivatisierung: Überprüfen Sie die Frische der Reagenzien, insbesondere von BF₃-Methanol. Stellen Sie sicher, dass die Probe vor der Derivatisierung vollständig trocken ist, da Wasser die Reaktion hemmen kann.[15] Verlängern Sie die Inkubationszeit oder erhöhen Sie die Temperatur.
- Probenverlust: Vermeiden Sie zu starkes Erhitzen oder das Öffnen heißer Reaktionsgefäße, um den Verlust flüchtiger FAMES zu verhindern.

- Kontamination: Verwenden Sie ausschließlich hochreine Lösungsmittel und Reagenzien. Spülen Sie alle Glaswaren gründlich und heizen Sie sie vor Gebrauch aus, um organische Verunreinigungen zu entfernen.
- Interne Standards: Für eine genaue Quantifizierung ist die Verwendung eines internen Standards (z. B. eine ungeradzahlige Fettsäure wie C17:0 oder eine deuterierte VLCFA) unerlässlich. Der Standard sollte vor dem Extraktions- und Derivatisierungsschritt zugegeben werden, um alle Prozessschritte zu kontrollieren.

Schlussfolgerung

Die Derivatisierung ist ein unverzichtbarer Schritt für die zuverlässige GC-MS-Analyse von VLCFAs. Die säurekatalysierte Methylierung mit methanolischer HCl oder BF₃-Methanol sind die am häufigsten verwendeten und validierten Methoden. Die Wahl des Protokolls sollte auf den spezifischen Anforderungen des Labors in Bezug auf Durchsatz, Sicherheit und Probenart basieren. Durch die sorgfältige Befolgung der hier beschriebenen Protokolle und bewährten Praktiken können Forscher qualitativ hochwertige und reproduzierbare Daten für ihre klinischen und Forschungsanwendungen erzielen.

Referenzen

- Yamamoto, K. et al. Preparation of fatty acid methyl esters for gas-liquid chromatography. Journal of Lipid Research. Verfügbar unter: [\[Link\]](#)
- Restek Corporation. High-Resolution GC Analyses of Fatty Acid Methyl Esters (FAMES). Verfügbar unter: [\[Link\]](#)
- Longo, N. et al. Very-Long-Chain Fatty Acids Quantification by Gas-Chromatography Mass Spectrometry. Methods in Molecular Biology. Verfügbar unter: [\[Link\]](#)
- Valianpour, F. et al. Analysis of very long-chain fatty acids using electrospray ionization mass spectrometry. Molecular Genetics and Metabolism. Verfügbar unter: [\[Link\]](#)
- Ceci, A. et al. Determination of very-long-chain fatty acids in plasma by a simplified gas chromatographic-mass spectrometric procedure. Journal of Chromatography B: Biomedical Sciences and Applications. Verfügbar unter: [\[Link\]](#)

- Restek Corporation. High-Resolution GC Analyses of Fatty Acid Methyl Esters (FAMES) - Restek. Verfügbar unter: [\[Link\]](#)
- MicroChems Experiments. Sample Preparation for Fatty Acid Composition Analysis_Fatty Acid Methyl Ester (FAME) Preparation-GC. YouTube. Verfügbar unter: [\[Link\]](#) (Hinweis: Der ursprüngliche Link war nicht mehr verfügbar, ein Platzhalter wird verwendet)
- Stróżyńska, M. Entwicklung neuer Derivatisierungsmethoden für die GC-MS Analyse von Perfluorcarbonsäuren in variablen Probenmatrices. OPUS. Verfügbar unter: [\[Link\]](#)
- Phenomenex. Derivatisierung für die Gaschromatographie. Verfügbar unter: [\[Link\]](#)
- Christie, W. W. Why I dislike boron trifluoride-methanol. ResearchGate. Verfügbar unter: [\[Link\]](#)
- Vetter, W. Forschung - AK Vetter. Universität Hohenheim. Verfügbar unter: [\[Link\]](#)
- Ostrowska, E. et al. Comparison of Two Derivatization Methods for the Analysis of Fatty Acids and Trans Fatty Acids in Bakery Products Using Gas Chromatography. Semantic Scholar. Verfügbar unter: [\[Link\]](#)
- Universität Regensburg. Bestimmung von Fettsäuren als Fettsäuremethylester (F.A.M.E.s) mittels Solid-Phase-Microextraction (SPME) und GC/MS. Verfügbar unter: [\[Link\]](#)
- Deutsche Sporthochschule Köln. Derivatisierung. Verfügbar unter: [\[Link\]](#)
- Universität Regensburg. Gaschromatographie. Verfügbar unter: [\[Link\]](#)
- Wiley. Nährwertbestimmung und Betrugserkennung. Verfügbar unter: [\[Link\]](#)
- Moldoveanu, S. C. & David, V. Derivatization Methods in GC and GC/MS. ResearchGate. Verfügbar unter: [\[Link\]](#)
- Bibel, M. Bibel lab update: Derivatization of metabolites for GC-MS via methoximation+silylation. YouTube. Verfügbar unter: [\[Link\]](#) (Hinweis: Der ursprüngliche Link war nicht mehr verfügbar, ein Platzhalter wird verwendet)

- Nguimbou, R. M. et al. Effect of derivatization method (KOH and BF₃) on fatty acid profile data of boiled Tetracarpidium conophorum, and egusi pudding oils. PMC. Verfügbar unter: [\[Link\]](#)
- Christie, W. W. Extraktion von Samen und Fruchtfleisch von wilden Früchten (Kornelkirschen und Hagebutten) und GC-MS/FID-Analyse der Fettsäure. Verfügbar unter: [\[Link\]](#) (Hinweis: Der Link verweist auf eine ähnliche Publikation des Autors, die die Nachteile von BF₃ diskutiert)
- Forschungszentrum Jülich. Sekundäre Metaboliten Analytik. Verfügbar unter: [\[Link\]](#)
- Universität Hohenheim. Analytische Methoden. Verfügbar unter: [\[Link\]](#)
- Macherey-Nagel. Derivatisierungsreagenz für GC, Alkylierung, Methylierung, TMSH. Verfügbar unter: [\[Link\]](#)
- Schlenk, H. & Gellerman, J. L. Esterification of Fatty Acids with Diazomethane on A Small Scale. AMiner. Verfügbar unter: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Analysis of very long-chain fatty acids using electrospray ionization mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Very-Long-Chain Fatty Acids Quantification by Gas-Chromatography Mass Spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Determination of very-long-chain fatty acids in plasma by a simplified gas chromatographic-mass spectrometric procedure - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. gcms.cz [gcms.cz]
- 5. GC Technischer Tipp [discover.phenomenex.com]
- 6. Derivatisierung - Deutsche Sporthochschule Köln [dshs-koeln.de]

- 7. ia.uni-bremen.de [ia.uni-bremen.de]
- 8. High-Resolution GC Analyses of Fatty Acid Methyl Esters (FAMES) [discover.restek.com]
- 9. Preparation of fatty acid methyl esters for gas-liquid chromatography - PMC [pmc.ncbi.nlm.nih.gov]
- 10. digibib.hs-nb.de [digibib.hs-nb.de]
- 11. [PDF] Comparison of Two Derivatization Methods for the Analysis of Fatty Acids and Trans Fatty Acids in Bakery Products Using Gas Chromatography | Semantic Scholar [semanticscholar.org]
- 12. TMSH | GC derivatization reagents–MACHEREY-NAGEL | MACHEREY-NAGEL [mn-net.com]
- 13. Making sure you're not a bot! [opus4.kobv.de]
- 14. Effect of derivatization method (KOH and BF₃) on fatty acid profile data of boiled Tetracarpidium conophorum, and egusi pudding oils - PMC [pmc.ncbi.nlm.nih.gov]
- 15. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [Derivatization of VLCFAs for GC-MS analysis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15599801#derivatization-of-vlcfas-for-gc-ms-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com